

1-(Aminomethyl)cyclohexanol structure and functional groups

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclohexanol

Cat. No.: B1329751

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An In-depth Technical Guide to 1-(Aminomethyl)cyclohexanol

This technical guide provides a comprehensive overview of the chemical structure, functional groups, physicochemical properties, and known biological activities of **1-(Aminomethyl)cyclohexanol**. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Structure and Functional Groups

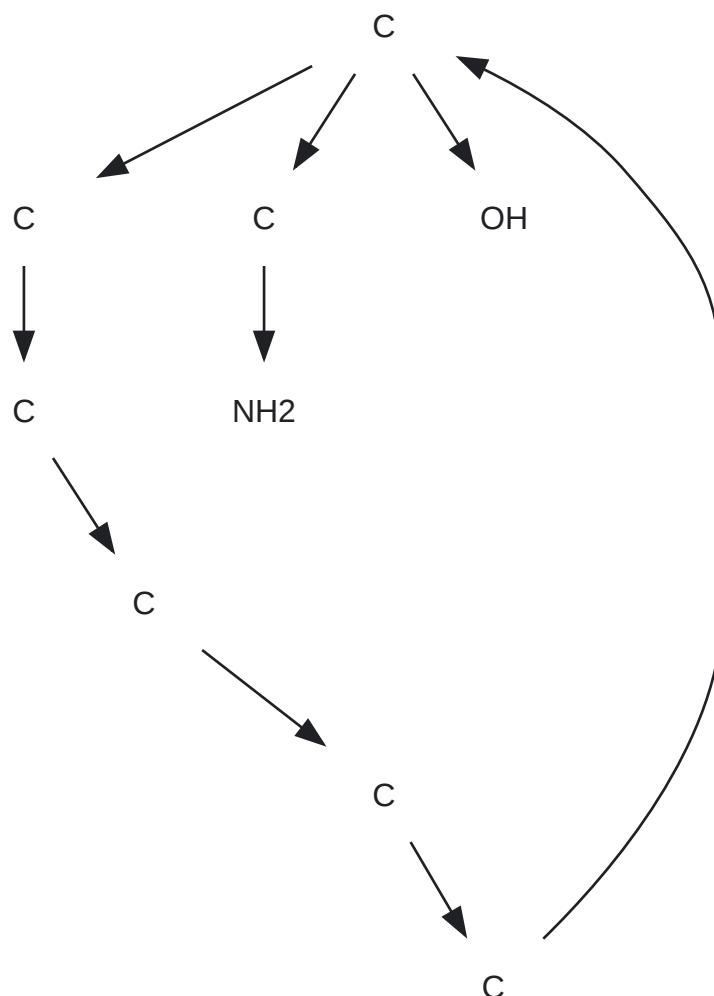
1-(Aminomethyl)cyclohexanol, with the CAS number 4000-72-0, is an organic compound built upon a cyclohexane scaffold.^[1] Its chemical formula is C₇H₁₅NO.^{[1][2][3][4]} The structure features two key functional groups attached to the same carbon atom of the cyclohexane ring: a primary aminomethyl group (-CH₂NH₂) and a tertiary hydroxyl group (-OH).^[1] The presence of the basic amine group and the polar hydroxyl group influences its chemical reactivity and physical properties, such as its potential as a hydrogen bond donor and its solubility in polar solvents.^{[1][5]}

The structural formula and key identifiers are provided below:

- IUPAC Name: 1-(aminomethyl)cyclohexan-1-ol^[2]
- SMILES: C1CCC(CC1)(CN)O^{[2][6]}
- InChI: InChI=1S/C7H15NO/c8-6-7(9)4-2-1-3-5-7/h9H,1-6,8H2^{[1][2]}

- InChIKey: XUSXTHMTOSFZII-UHFFFAOYSA-N[1][2]

Chemical Structure of 1-(Aminomethyl)cyclohexanol



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Caption: 2D structure of **1-(Aminomethyl)cyclohexanol**.

Physicochemical Properties

A summary of the computed and available physicochemical properties of **1-(Aminomethyl)cyclohexanol** is presented in the table below. It is important to note that experimental data for properties such as melting and boiling points are not consistently reported.

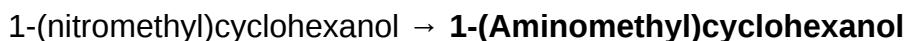
Property	Value	Source
Molecular Weight	129.20 g/mol	[2] [3]
Molecular Formula	C7H15NO	[1] [2] [3] [4]
Monoisotopic Mass	129.115364102 Da	[2]
Appearance	Colorless to pale yellow liquid or solid	[1] [5]
logP (predicted)	0.114	[7]
CAS Number	4000-72-0	[1] [2] [4]

Experimental Protocols

Synthesis via Catalytic Hydrogenation

A common method for the synthesis of **1-(Aminomethyl)cyclohexanol** involves the catalytic hydrogenation of 1-(nitromethyl)cyclohexanol.[\[8\]](#)

Reaction Scheme:

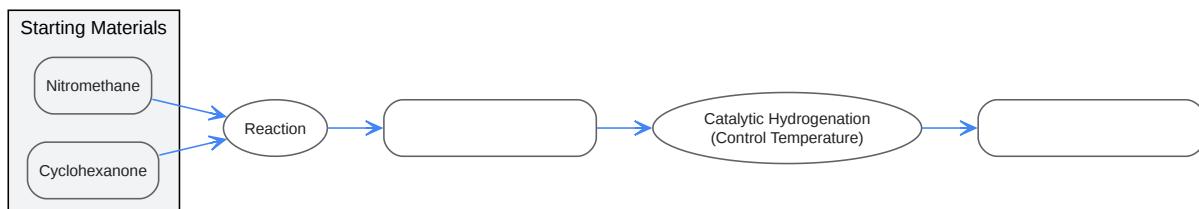


Detailed Methodology:

- Precursor Preparation: The starting material, 1-(nitromethyl)cyclohexanol, is typically prepared by the reaction of cyclohexanone with nitromethane.[\[8\]](#)
- Hydrogenation: The crude, undistilled 1-(nitromethyl)cyclohexanol is dissolved in a suitable solvent, such as acetic acid.[\[8\]](#)
- Catalyst: A suitable hydrogenation catalyst is added to the solution.
- Reaction Conditions: The mixture is subjected to hydrogenation. This reaction is markedly exothermic, and the temperature must be controlled to approximately 35°C to prevent low yields due to hydrogenolysis and catalyst deactivation. Cooling can be achieved using a

water bath or by adding ice.[8] The absorption of hydrogen is typically complete within 15-18 hours.[8]

- Isolation: The final product, **1-(Aminomethyl)cyclohexanol**, can be isolated as its acetic acid salt by adding ether to the reaction mixture, followed by trituration and refrigeration.[8]



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Caption: Synthesis workflow for **1-(Aminomethyl)cyclohexanol**.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

1-(Aminomethyl)cyclohexanol can be analyzed using reverse-phase high-performance liquid chromatography (RP-HPLC).[7]

Methodology:

- Column: A standard reverse-phase column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[7] For applications compatible with mass spectrometry (MS), phosphoric acid should be replaced with formic acid.[7]
- Detection: The method is suitable for various detectors, and for preparative separation to isolate impurities.[7]

- Scalability: This liquid chromatography method is scalable and can be adapted for fast UPLC applications using columns with smaller (3 μ m) particles.^[7] It is also suitable for pharmacokinetic studies.^[7]

Biological Activity and Applications

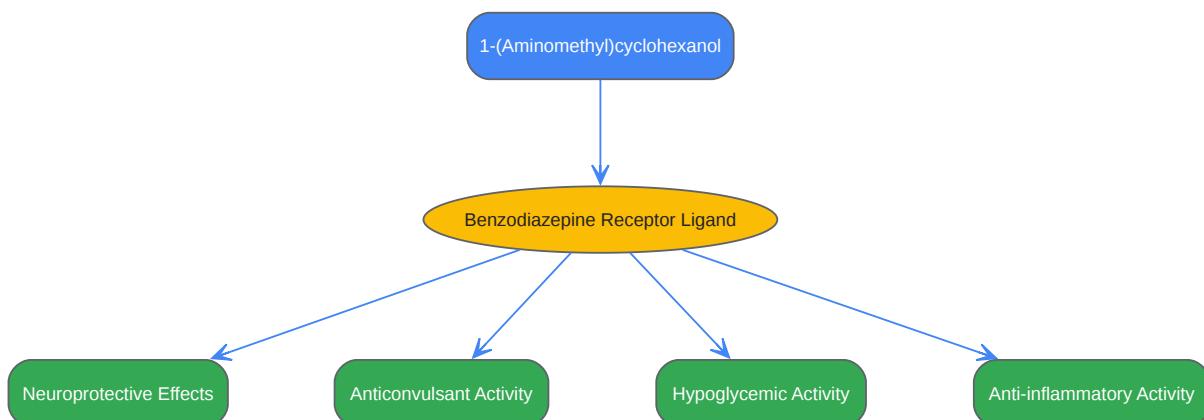
1-(Aminomethyl)cyclohexanol is noted for its biological activities and its potential as a building block in the synthesis of pharmaceuticals.^[1]

Pharmacological Profile:

The compound is identified as a ligand that binds to the benzodiazepine receptor. It has demonstrated several pharmacological effects, including:

- Neuroprotective effects
- Anticonvulsant activity
- Hypoglycemic activity
- Anti-inflammatory activity

These properties make it a molecule of interest for further investigation in drug discovery and development.



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Caption: Biological activities of **1-(Aminomethyl)cyclohexanol**.

Safety and Handling

1-(Aminomethyl)cyclohexanol is classified as harmful if swallowed and causes serious eye damage.[2] Appropriate personal protective equipment, including safety glasses and gloves, should be used when handling this compound.[1] It is important to consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.[1]

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